

Proper Disposal Procedures: 3-(4-Chlorophenyl)-1,3-oxazolidin-2-one[1]

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)-1,3-oxazolidin-2-one

CAS No.: 5198-49-2

Cat. No.: B14113976

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Executive Summary & Chemical Profile[2][3]

This guide outlines the critical disposal protocols for **3-(4-Chlorophenyl)-1,3-oxazolidin-2-one**. As a halogenated nitrogen heterocycle, this compound presents specific challenges for thermal destruction. It must never be commingled with general organic waste streams. Improper disposal risks damaging catalytic oxidizers in waste treatment facilities and creating toxic byproducts (dioxins/furans) if incinerated without acid gas scrubbing.

Chemical Identity & GHS Classification[4][5]

Parameter	Specification
Chemical Name	3-(4-Chlorophenyl)-1,3-oxazolidin-2-one
CAS Number	5198-49-2
Molecular Formula	C ₉ H ₉ NO ₂
Waste Class	Halogenated Organic (RCRA Hazardous)
Primary Hazards	Acute Toxicity (Oral), Serious Eye Damage, Aquatic Toxicity

Critical Hazard Note: This compound contains a chlorine atom attached to an aromatic ring. Upon combustion, it generates hydrogen chloride (HCl) gas.^[1] If disposed of in non-halogenated streams, it can corrode incinerator infrastructure.^[1]

Core Directive: The Segregation Protocol^[1]

The most common compliance failure in laboratories is the "dilution" of halogenated compounds into general organic solvent waste. You must adhere to the Strict Segregation Rule.

Why Segregation is Non-Negotiable

- **Downstream Engineering:** Non-halogenated waste is often used as fuel blending for cement kilns or standard incinerators. These facilities lack the wet scrubbers required to neutralize the acidic HCl gas produced when this compound burns.
- **Cost Control:** Halogenated waste disposal costs 3–5x more than non-halogenated waste. Contaminating a 20L carboy of acetone with 5g of this oxazolidinone reclassifies the entire container as halogenated waste, tripling the disposal cost.^[1]

Step-by-Step Disposal Workflows

Scenario A: Disposal of Pure Solid (Expired or Unused)

Do not dissolve the solid in solvent to "make it easier" to pour. This increases waste volume unnecessarily.^[1]

- Container Selection: Use the original container if possible. If the container is compromised, transfer to a wide-mouth HDPE (High-Density Polyethylene) jar.
- Labeling: Affix a hazardous waste tag immediately.
 - Constituent: "3-(4-Chlorophenyl)-1,3-oxazolidin-2-one"[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Hazard Checkbox: Toxic, Irritant.[\[1\]](#)[\[4\]](#)
 - State: Solid.
- Secondary Containment: Place the sealed jar inside a clear plastic bag (chemically resistant) before placing it in the satellite accumulation area (SAA).

Scenario B: Liquid Waste (Mother Liquors/Reaction Mixtures)

This applies if the compound is dissolved in solvents (e.g., DCM, Ethyl Acetate, DMSO).[\[1\]](#)

- Stream Identification:
 - If solvent is Halogenated (e.g., DCM): Pour into the Halogenated Waste carboy.[\[1\]](#)
 - If solvent is Non-Halogenated (e.g., Methanol): Because the solute (the oxazolidinone) is halogenated, the entire mixture must now be treated as Halogenated Waste.[\[1\]](#)
- pH Check: Ensure the solution is neutral (pH 6-8). If the reaction involved acidic workups, neutralize before adding to the waste carboy to prevent gas generation.[\[1\]](#)
- Log Entry: You must record the approximate concentration or mass of the oxazolidinone on the waste container's log sheet.

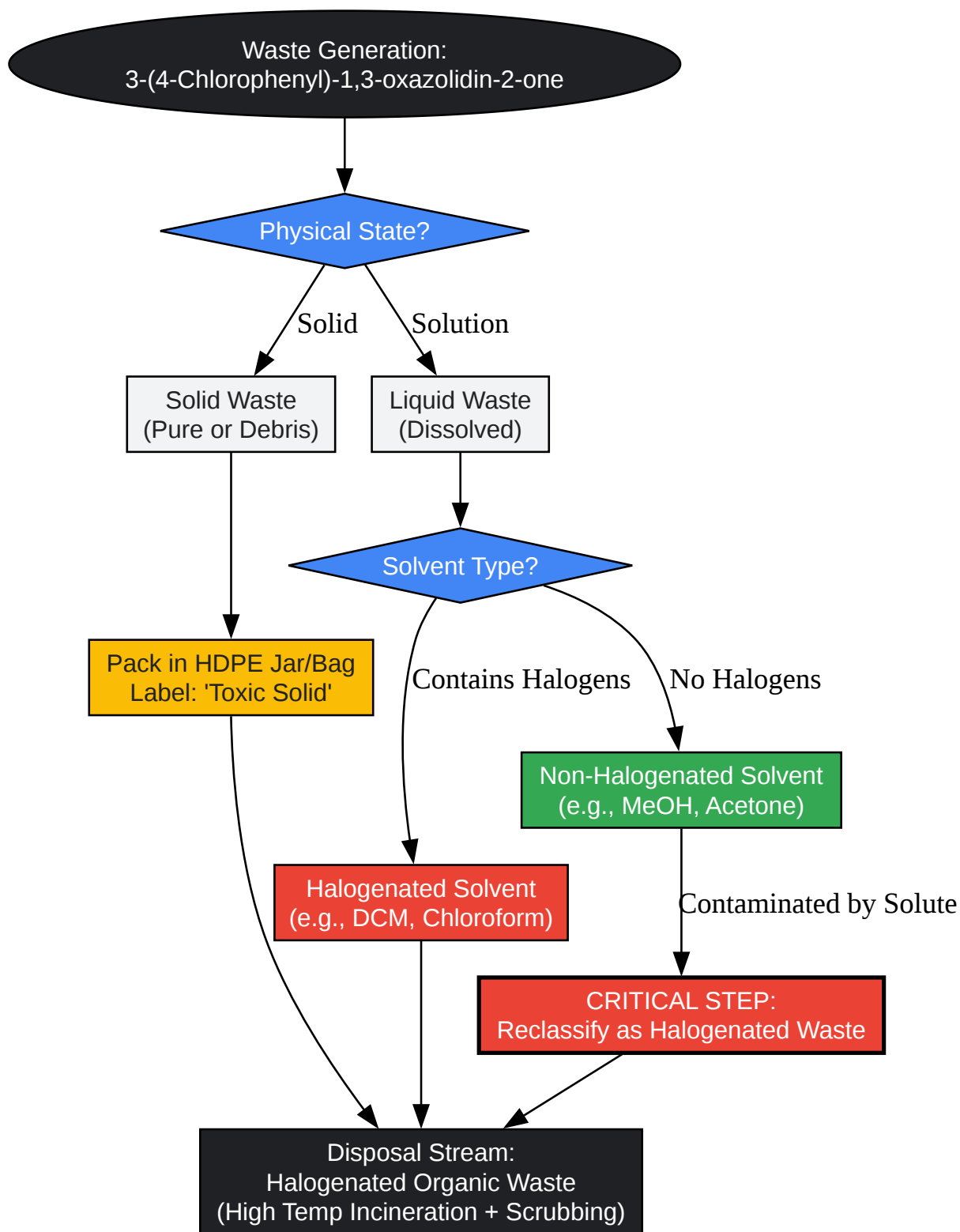
Scenario C: Contaminated Debris (Gloves, Weigh Boats, Syringes)[\[1\]](#)

- Separation: Do not throw into regular trash or biohazard bins.

- Collection: Collect in a dedicated "Solid Hazardous Waste" bucket lined with a thick (6-mil) polyethylene bag.
- Labeling: Tag the bag as "Solid Debris Contaminated with Halogenated Organics."

Visual Decision Logic (Workflow)

The following diagram illustrates the decision-making process for segregating this specific compound to ensure regulatory compliance.



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Figure 1: Decision matrix for segregating chlorophenyl oxazolidinone waste. Note that even non-halogenated solvents must be moved to the halogenated stream once contaminated by this compound.^[1]

Emergency Spill Management

Pre-requisite: PPE (Nitrile gloves, lab coat, safety goggles).^[1] If powder form is fine/dusty, use an N95 or P100 respirator.^[1]

Spill Type	Immediate Action Protocol
Solid Spill	1. Do not sweep dry. This creates dust aerosols.2. Cover with wet paper towels (water or ethanol) to dampen.3. Scoop damp slurry into a glass/HDPE jar.4. Wipe area with soap and water; dispose of wipes as hazardous solid waste.
Liquid Spill	1. Contain with absorbent pads or vermiculite.2. Do not use sawdust (potential reaction with oxidizers if present).3. Place saturated absorbents into a heavy-duty plastic bag.4. Label as "Halogenated Solvent Spill Debris."

References

- PubChem. (n.d.).^[2] 2-Oxazolidinone, 3-(4-chlorophenyl)- Compound Summary. National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)^[1]
- U.S. Environmental Protection Agency (EPA). (2023). Defined Hazardous Waste: Listed and Characteristic Wastes (F-Codes for Halogenated Solvents). Retrieved October 26, 2023, from [\[Link\]](#)^[1]
- Princeton University EHS. (n.d.). Chemical Waste Management: Halogenated vs. Non-Halogenated Solvents. Retrieved October 26, 2023, from [\[Link\]](#)^[1]

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Sources

- 1. Waste Code [rcrainfo.epa.gov]
- 2. 2-Oxazolidinone, 3-(4-chlorophenyl)- | C₉H₈ClNO₂ | CID 458729 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. carloth.com [carloth.com]
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